

# Application Notes and Protocols for In Vivo Administration of NGD 98-2

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## Compound of Interest

Compound Name: NGD 98-2

Cat. No.: B15568907

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## Abstract

**NGD 98-2** is a potent, orally active, and brain-penetrant antagonist of the corticotropin-releasing factor 1 (CRF-1) receptor.[1][2] It is a valuable tool for investigating the role of the CRF system in various physiological and pathological processes. This document provides detailed application notes and protocols for the preparation and administration of **NGD 98-2** for in vivo studies, ensuring proper formulation and handling for reliable and reproducible experimental outcomes.

## Compound Information

Property	Value	Reference
Full Name	N-(1-Ethylpropyl)-3-methoxy-5-[2-methoxy-4-(trifluoromethoxy)phenyl]-6-methyl-2-pyrazinamine hydrochloride	[2]
Molecular Formula	C <sub>23</sub> H <sub>28</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> · HCl	N/A
Molecular Weight	489.95 g/mol	N/A
Appearance	White to off-white solid	N/A
Solubility	DMSO: up to 100 mM Water: up to 5 mM (with gentle warming)	N/A
Storage	Store at room temperature, desiccate.	N/A

## In Vivo Administration Protocols

**NGD 98-2** has been successfully administered in vivo in rodents via oral (orogastric gavage) and subcutaneous routes. The typical dose range for rats is 3, 10, and 30 mg/kg.[3]

### Oral Administration (Orogastric Gavage)

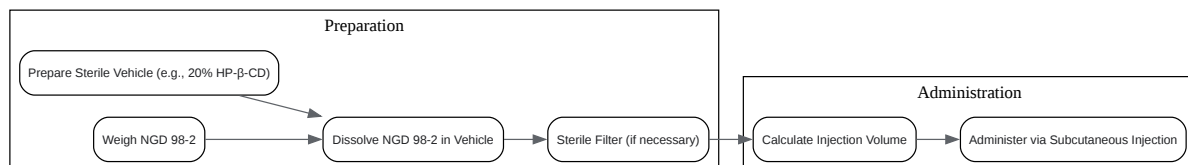
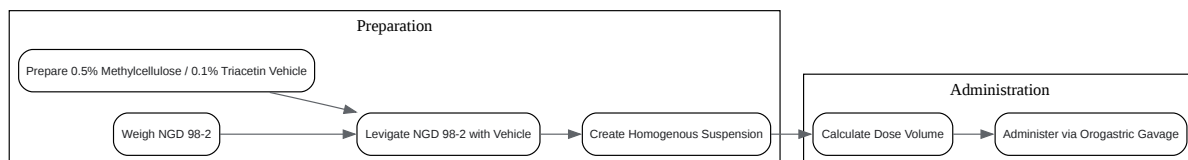
Vehicle Composition: A suspension of 0.5% methylcellulose and 0.1% triacetin in distilled water has been documented for the oral administration of **NGD 98-2** in rats.

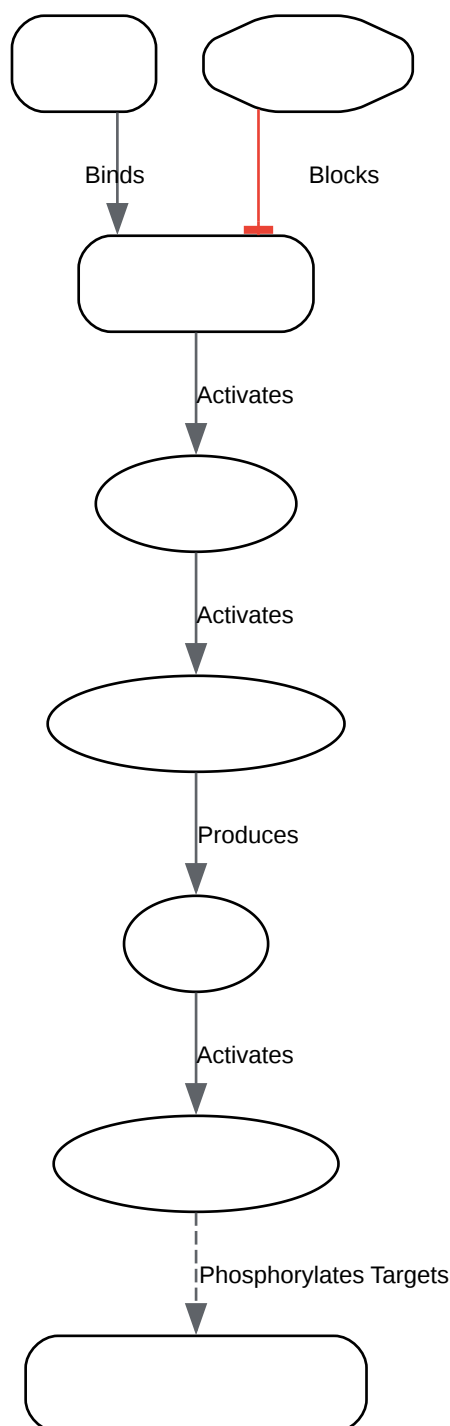
Protocol for Preparing a 10 mg/mL Suspension of **NGD 98-2**:

- Prepare the Vehicle:
  - For 100 mL of vehicle, add 0.5 g of methylcellulose to 50 mL of hot (80-90 °C) distilled water. Stir vigorously until the methylcellulose is thoroughly wetted.
  - Cool the mixture in an ice bath while stirring continuously.

- Add 0.1 mL of triacetin.
- Add cold distilled water to bring the final volume to 100 mL.
- Continue stirring in the cold until the solution becomes clear and viscous. Store at 2-8 °C.
- Prepare the **NGD 98-2** Suspension:
  - Weigh the required amount of **NGD 98-2** hydrochloride. For a 10 mg/mL suspension, this would be 100 mg for 10 mL of vehicle.
  - Levigate the **NGD 98-2** powder with a small amount of the prepared vehicle to form a smooth paste.
  - Gradually add the remaining vehicle while stirring to achieve the final desired concentration.
  - Ensure the suspension is homogenous before each administration.

Experimental Workflow for Oral Administration:





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## References

- 1. researchgate.net [researchgate.net]
- 2. NGD 98-2 hydrochloride | NGD98-2 HCl | Tocris Bioscience [tocris.com]
- 3. Peripheral CRF-R1/CRF-R2 antagonist, astressin C, induces a long-lasting blockade of acute stress-related visceral pain in male and female rats - PMC [pmc.ncbi.nlm.nih.gov]
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